

Navigating the Safety Profile of Boc-D-asp(otbu)-OH: A Technical Guide

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Compound of Interest

Compound Name: **Boc-D-asp(otbu)-OH**

Cat. No.: **B190288**

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For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety profile of all chemical reagents is paramount. This in-depth technical guide provides a detailed overview of the safety data sheet (SDS) for N-Boc-D-aspartic acid 4-tert-butyl ester (**Boc-D-asp(otbu)-OH**), a key building block in peptide synthesis.

This guide summarizes the available safety and property data for **Boc-D-asp(otbu)-OH** (CAS No. 77004-75-2), drawing from publicly available safety data sheets. It is important to note that while a Safety Data Sheet from Fisher Scientific for the D-enantiomer indicates it is not classified as hazardous under the OSHA 2012 Hazard Communication Standard, quantitative toxicological and ecological data are largely unavailable.^[1] For comparative purposes, information on the corresponding L-enantiomer (CAS No. 1676-90-0) is also included where available, with the explicit caution that the safety profiles of enantiomers can differ.

Physicochemical and Hazard Information

The following tables provide a consolidated view of the known physical and chemical properties, as well as the hazard classifications for both the D and L enantiomers of Boc-Asp(OtBu)-OH.

Table 1: Physicochemical Properties

Property	Boc-D-asp(otbu)-OH	Boc-L-asp(otbu)-OH
CAS Number	77004-75-2 [1] [2] [3]	1676-90-0 [4]
Molecular Formula	C13H23NO6 [2] [5]	C13H23NO6 [4] [6]
Molecular Weight	289.32 g/mol [5]	289.32 g/mol [4]
Appearance	White powder [2]	White to off-white powder [6]
Melting Point	Not available	64-67 °C [4] [6]
Boiling Point	No information available [1]	432.6 °C [6]
Solubility	Insoluble in water [7]	No data available
Storage Temperature	Store in freezer [1]	2-8°C [4]

Table 2: Hazard Identification and Classification (GHS)

Hazard Information	Boc-D-asp(otbu)-OH (CAS 77004-75-2)	Boc-L-asp(otbu)-OH (CAS 1676-90-0)
GHS Classification	Not a hazardous substance or mixture [1]	Skin Irritation (Category 2), Eye Irritation (Category 2A), Specific target organ toxicity – single exposure (Category 3), Respiratory system
Signal Word	None required [1]	Warning
Hazard Statements	None required [1]	H315: Causes skin irritation, H319: Causes serious eye irritation, H335: May cause respiratory irritation
Pictograms	No symbol required [1]	Exclamation Mark

Toxicological and Ecological Data

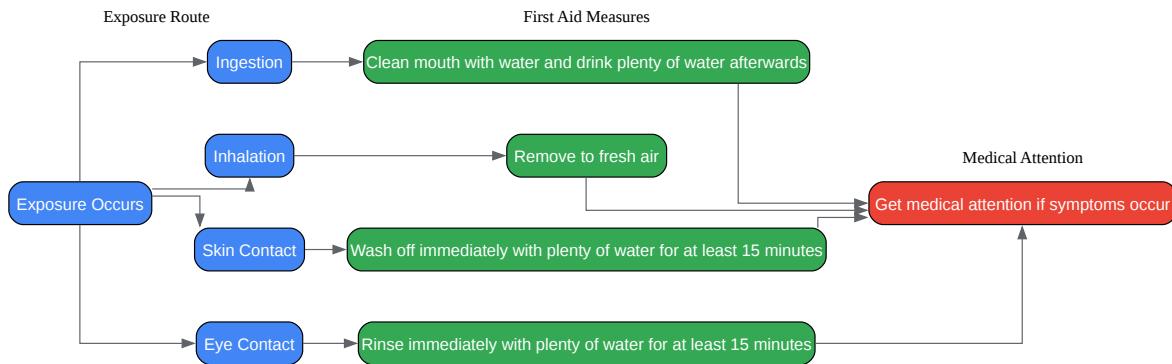
A significant gap exists in the publicly available data regarding the toxicological and ecological impact of **Boc-D-asp(otbu)-OH**. The safety data sheet for the D-enantiomer does not provide quantitative data for acute toxicity (oral, dermal, inhalation), carcinogenicity, mutagenicity, or reproductive toxicity, frequently stating "no data available".^[1] Similarly, information on persistence, degradability, bioaccumulative potential, and mobility in soil is not provided.

Experimental Protocols

Detailed experimental protocols for the determination of the safety data presented in the SDS are not publicly available. Safety data sheets typically provide a summary of results rather than the full methodology of the underlying studies.

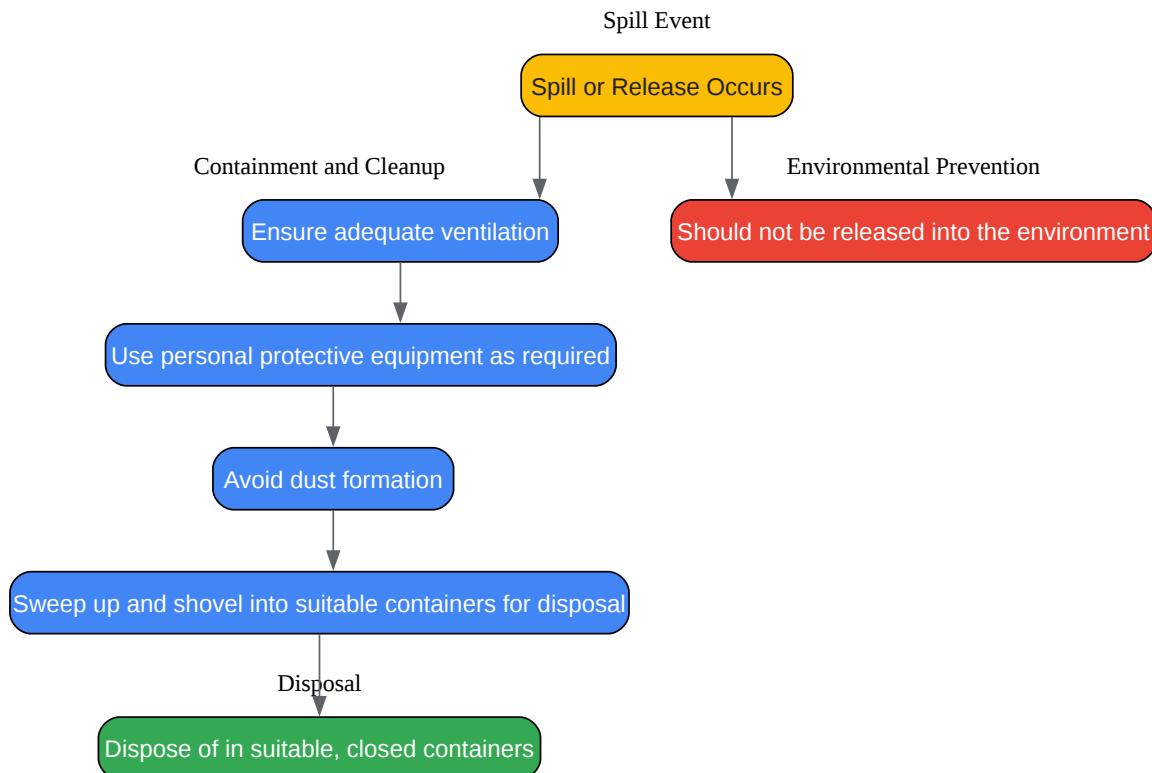
Safety and Handling Workflows

While **Boc-D-asp(otbu)-OH** is not classified as hazardous, adherence to good laboratory practice is essential. The following diagrams, generated using the DOT language, illustrate the recommended logical workflows for first aid and spill management based on the available SDS information.



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Caption: First aid procedures for **Boc-D-asp(otbu)-OH** exposure.



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Caption: Logical workflow for managing a spill of **Boc-D-asp(otbu)-OH**.

Conclusion

Based on the available Safety Data Sheet, **Boc-D-asp(otbu)-OH** (CAS No. 77004-75-2) is not classified as a hazardous material.^[1] However, the absence of comprehensive toxicological and ecological data underscores the importance of handling this compound with care, adhering

to standard laboratory safety protocols, and using appropriate personal protective equipment. Researchers and drug development professionals should always consult the most current SDS from their supplier before handling any chemical and operate under the assumption that the properties of a substance have not been fully investigated. The information provided for the L-enantiomer, which indicates potential for skin, eye, and respiratory irritation, should be considered as a precautionary measure, although it does not directly apply to the D-enantiomer.

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